

Safeguarding Your Laboratory: Proper Disposal Procedures for 2,7-Nonadiyne

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Compound of Interest

Compound Name: 2,7-Nonadiyne

Cat. No.: B15475987

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For Researchers, Scientists, and Drug Development Professionals

The proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential safety and logistical information for the proper disposal of **2,7-nonadiyne**, a combustible and environmentally hazardous alkyne. Adherence to these procedures is critical for protecting personnel, preventing environmental contamination, and maintaining regulatory compliance.

Key Safety and Handling Information

2,7-Nonadiyne is classified as a combustible liquid that is toxic to aquatic life with long-lasting effects[1]. Therefore, it is imperative to handle this chemical with appropriate personal protective equipment (PPE), including protective gloves, eye protection, and face protection, in a well-ventilated area[1]. Keep it away from heat, sparks, open flames, and hot surfaces[1].

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2,7-nonadiyne**.

| Property | Value | Source |
|---------------------------|--------------------------------|--------|
| Molecular Formula | C ₉ H ₁₂ | [2] |
| Molar Mass | 120.19 g/mol | [2] |
| Density | 0.833 g/mL | [2] |
| Boiling Point | 135 - 136 °C @ 760 mmHg | [3] |
| Flash Point | 23 °C / 73.4 °F | [3] |
| log Pow (n-octanol/water) | 3.4 (35 °C) | [1] |
| GHS Hazard Statements | H227, H401, H412 | [1] |

GHS Hazard Statement Key:

- H227: Combustible liquid.
- H401: Toxic to aquatic life.
- H412: Harmful to aquatic life with long lasting effects.

Disposal Protocol: Preparing 2,7-Nonadiyne for Professional Disposal

Direct disposal of **2,7-nonadiyne** into laboratory drains or as general waste is strictly prohibited due to its flammability and aquatic toxicity[1][4][5][6]. The recommended and safest method of disposal is through a licensed hazardous waste disposal company[4][5][6]. The following protocol outlines the necessary steps to safely prepare **2,7-nonadiyne** waste for collection.

Materials:

- Appropriate personal protective equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves.
- A designated and properly labeled hazardous waste container.

- Waste manifest or tag provided by your institution's Environmental Health and Safety (EHS) office.
- Fume hood.

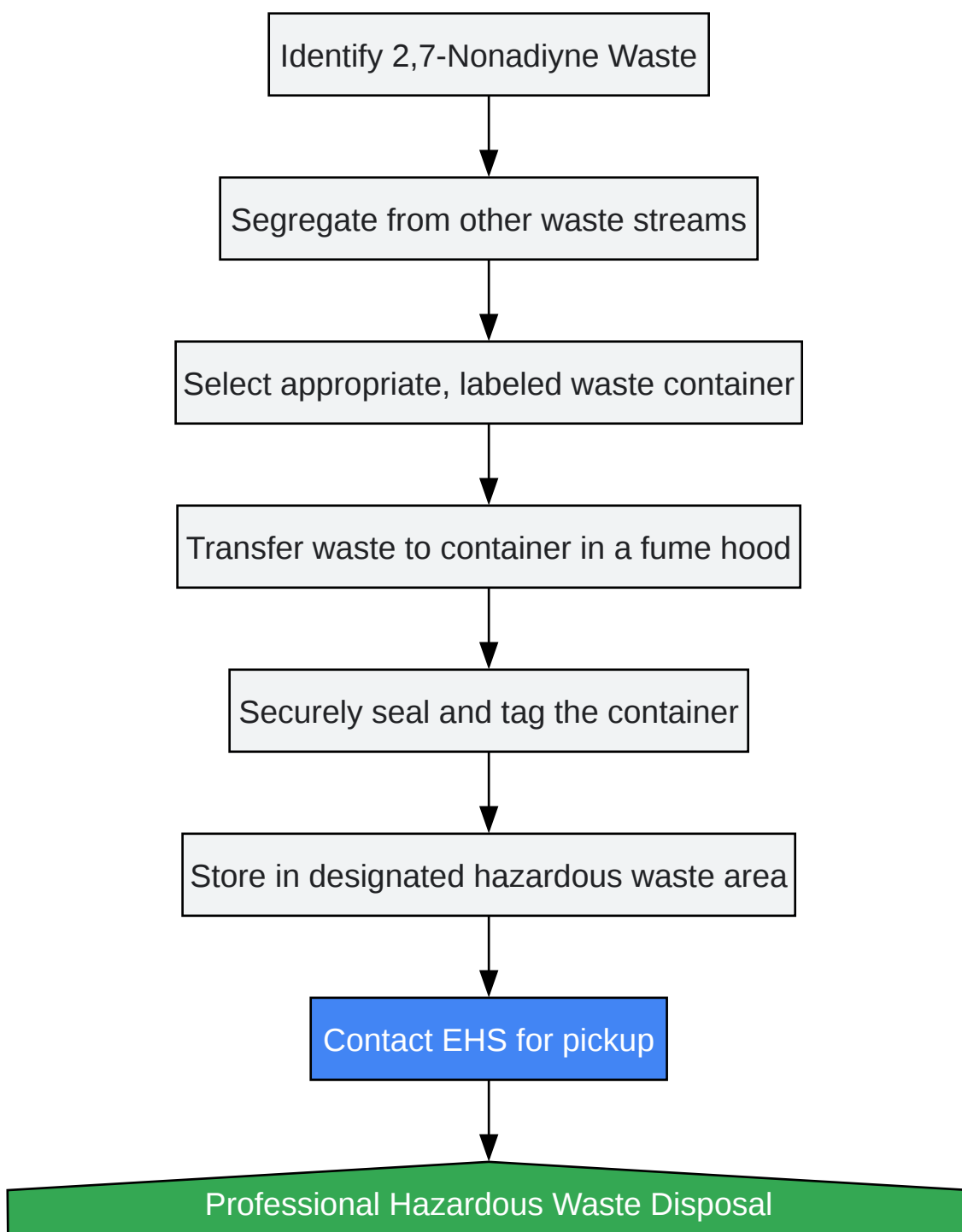
Procedure:

- Segregation of Waste:
 - Collect all waste containing **2,7-nonadiyne**, including unused product, reaction residues, and contaminated materials (e.g., pipette tips, contaminated paper towels), in a dedicated waste container.
 - Do not mix **2,7-nonadiyne** waste with other incompatible waste streams.
- Container Selection and Labeling:
 - Use a chemically resistant container with a secure, tight-fitting lid that is approved for flammable liquid waste.
 - Clearly label the container with the words "Hazardous Waste," "Flammable Liquid," and the full chemical name "**2,7-Nonadiyne**."
 - Indicate the approximate concentration and volume of the waste.
 - Attach a completed hazardous waste tag as required by your institution.
- Safe Storage:
 - Store the sealed waste container in a designated, well-ventilated hazardous waste accumulation area, away from ignition sources and incompatible chemicals[3][4].
 - The storage area should be cool and provide secondary containment to prevent the spread of any potential leaks.
- Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or your designated hazardous waste management provider to schedule a pickup.
- Provide them with all necessary information about the waste, as detailed on the waste tag.
- Documentation:
 - Maintain a record of the waste generated, including the amount and date of accumulation, as required by your institution and local regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **2,7-nonadiyne**.



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Caption: Workflow for the safe disposal of **2,7-Nonadiyne**.

By following these procedures, you contribute to a safer laboratory environment and ensure the responsible management of chemical waste. Always consult your institution's specific safety

and disposal guidelines.

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